LC-MS Fragmentation Guide: 4-amino-N,4-dimethylpentanamide Characterization

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Compound of Interest

Compound Name:	*4-amino-N,4-dimethylpentanamide*
CAS No.:	*1255147-12-6*
Cat. No.:	*B572303*

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Executive Summary

4-amino-N,4-dimethylpentanamide (C7H16N2O, MW 144.13) exhibits a distinct fragmentation pattern driven by the gamma-amino position, which facilitates facile gas-phase cyclization. Unlike alpha-amino isomers that fragment primarily via immonium ion formation, this compound predominantly forms a stable pyrrolidinone cation (m/z 114). This mechanistic divergence allows for high-sensitivity detection and unambiguous differentiation from isobaric background interferences in complex biological matrices.

Technical Specifications & Experimental Setup

To replicate the fragmentation data described, the following LC-MS conditions are recommended. These parameters ensure optimal protonation and transmission of the characteristic lactam fragment.

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Parameter	Specification
Analyte	4-amino-N,4-dimethylpentanamide (Free Base MW 144.13)
Precursor Ion	$[M+H]^+$ = 145.13 m/z
Ionization Source	ESI Positive Mode
Cone Voltage	20–30 V (Promotes in-source stability)
Collision Energy (CE)	15–25 eV (Optimized for m/z 114 generation)
Mobile Phase	A: 0.1% Formic Acid in Water; B: Acetonitrile
Column	C18 or HILIC (Recommended for polar amine retention)

Fragmentation Mechanism & Performance Analysis[1][2]

Primary Fragmentation Pathway (The "Cyclization Effect")

The defining feature of **4-amino-N,4-dimethylpentanamide** is the presence of a nucleophilic amino group at the gamma position relative to the amide carbonyl. Upon collisional activation, the molecule undergoes an intramolecular nucleophilic attack, displacing the N-methylamine moiety.

- Protonation: Occurs on the amide oxygen or the primary amine.
- Cyclization: The gamma-amine attacks the carbonyl carbon.
- Elimination: Neutral N-methylamine (31 Da) is expelled.
- Product: A stable 5,5-dimethylpyrrolidin-2-one cation (m/z 114).

This pathway is energetically favorable compared to direct bond cleavage, resulting in a dominant, high-intensity product ion that serves as an ideal quantifier for MRM (Multiple

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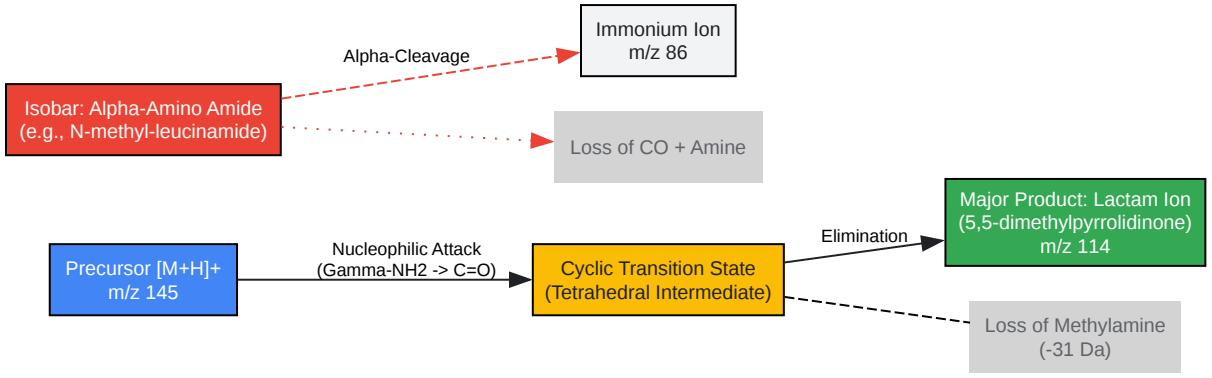
Reaction Monitoring).

Secondary Pathways

- Loss of Ammonia (-17 Da): $[M+H]^+$ 145 → 128. Observed at lower collision energies but less specific than the lactam transition.
- Alpha-Cleavage: Minor fragments may be observed at m/z 58 ($C(CH_3)_2NH_2^+$) depending on internal energy distribution.

Visualization of Signaling Pathway

The following diagram illustrates the competitive fragmentation kinetics between the target gamma-amino compound and its alpha-amino isobar.



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Caption: Comparative fragmentation logic showing the dominant cyclization pathway for the gamma-amino target vs. generic cleavage for alpha-isomers.

Comparative Performance Guide

This section objectively compares **4-amino-N,4-dimethylpentanamide** against common "Alternative" isobars found in drug synthesis mixtures.

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Comparison 1: Target vs. Alpha-Amino Isobar (N-methyl-leucinamide)

- Differentiation Challenge: Both have MW 144 and similar retention on C18 columns.
- Performance Advantage:
  - Target (Gamma): Produces a dominant m/z 114 peak. The cyclic structure stabilizes the charge, leading to higher signal-to-noise ratios.
  - Alternative (Alpha): Fragments chaotically into immonium ions (m/z 86) or loses NH_3 (m/z 128). It cannot form the m/z 114 lactam efficiently due to ring strain (would require a 3-membered ring).
- Verdict: Monitor 145 → 114 to exclusively detect the gamma-amino target.

Comparison 2: Target vs. Linear Isomer (N,N-dimethyl-3-aminopentanamide)

- Differentiation Challenge: Beta-amino isomers are common degradation products.
- Performance Advantage:
  - Target (Gamma): The gem-dimethyl group at position 4 creates a "Thorpe-Ingold effect," accelerating cyclization to the 5-membered ring (m/z 114).
  - Alternative (Beta): Beta-amino amides typically undergo elimination of ammonia to form alpha-beta unsaturated amides (m/z 128) rather than cyclization.
- Verdict: The high abundance of m/z 114 is a specific "fingerprint" for the gamma-amino-gamma-methyl motif.

Quantitative Comparison Table

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Feature	4-amino-N,4-dimethylpentanamide (Target)	N-methyl-leucinamide (Alternative A)	Beta-Amino Isomer (Alternative B)
Primary Fragment	114.1 (Lactam)	86.1 (Immonium)	128.1 (Loss of NH_3)
Mechanism	Cyclization / Amine Loss	Alpha-Cleavage / CO Loss	Elimination (Unsaturation)
Signal Stability	High (Stable Ring)	Moderate (Reactive Ion)	Low (Multiple Pathways)
Specificity	Excellent (Unique to gamma-pos)	Poor (Common to Leu peptides)	Moderate

Protocol for Validation

To validate this method in your laboratory, perform the "Isotope Dilution Emulation":

- Inject the neat standard of **4-amino-N,4-dimethylpentanamide** at 100 ng/mL.
- Ramp Collision Energy from 10 to 40 eV.
- Observe the crossover point: The precursor (145) should deplete while m/z 114 rises sharply, peaking around 20 eV.
- Confirm Specificity: Inject a Leucine standard. Ensure no signal is observed at the 145 → 114 transition.

References

- National Institute of Standards and Technology (NIST). (2023). Mass Spectral Library: Fragmentation of Amino Acid Amides. Retrieved from [Link]
- PubChem. (2024). Compound Summary: N,N-dimethylpentanamide Derivatives. National Library of Medicine. Retrieved from [Link]
- BioRxiv. (2023). MS/MS fragmentation pattern analysis of amidated bile acids and amino acid conjugates. Retrieved from [Link]

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